

Technical Deep Dive: Spectroscopic Characterization of 2-Chlorobutyronitrile

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Compound of Interest

Compound Name: 2-Chlorobutyronitrile

CAS No.: 4158-37-6

Cat. No.: B1266592

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Introduction & Structural Context

2-Chlorobutyronitrile (CAS: 1615-58-3) is a pivotal intermediate in the synthesis of agrochemicals and pharmaceutical precursors.^[1] Structurally, it features a chiral center at the 2-position, flanked by a nitrile group (electron-withdrawing) and a chlorine atom (electron-withdrawing/heavy atom).^[1] This unique electronic environment creates distinct spectroscopic signatures essential for purity verification and structural elucidation.^[1]

This guide provides a comprehensive analysis of the spectroscopic data (NMR, IR, MS) for **2-chlorobutyronitrile**, supported by mechanistic insights into fragmentation and signal origins.

Physical Properties Overview

Property	Value	Note
Formula		
Molecular Weight	103.55 g/mol	
Boiling Point	~140-145 °C	Estimated based on homologs
Density	~1.05 g/mL	
Appearance	Colorless to pale yellow liquid	Pungent odor

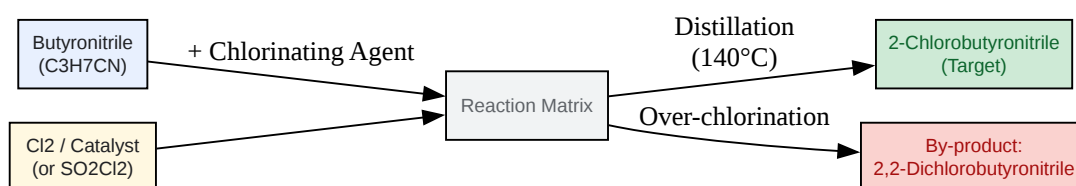
Synthesis & Sample Preparation

To understand potential impurities in spectroscopic data, one must recognize the synthetic origin. The most common route involves the

-chlorination of butyronitrile.

Synthesis Workflow (Graphviz Diagram)

The following diagram outlines the primary synthesis route and potential by-products that may appear as impurities (e.g., unreacted butyronitrile or dichlorinated species).



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Figure 1: Synthetic pathway for **2-chlorobutyronitrile** via

-chlorination, highlighting critical purification steps to avoid polychlorinated impurities.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the most definitive confirmation of the halogen presence due to the unique isotopic abundance of Chlorine (

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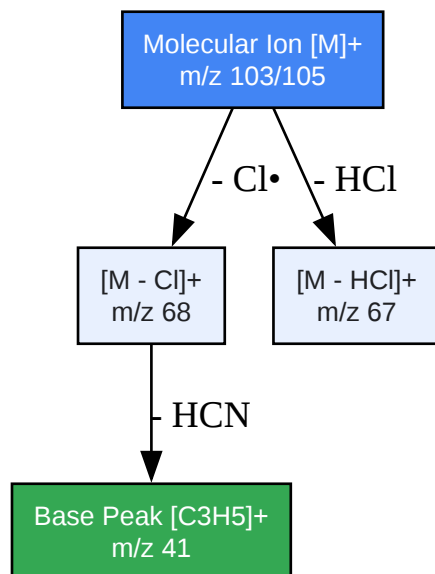
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Key Fragmentation Patterns (EI, 70 eV)

The mass spectrum is dominated by the stability of the carbocations formed after the loss of the halogen or the cyano group.

m/z Value	Ion Identity	Relative Abundance	Interpretation
103	()	Moderate	Molecular ion.[1]
105	()	~33% of M+	Diagnostic: Confirms presence of 1 Chlorine atom.
68		High	Loss of Chlorine radical; formation of butanenitrile cation.[1]
76		Low	Loss of Hydrogen Cyanide (Rearrangement).[1]
41		Base Peak	Allyl cation formed after loss of Cl and CN.
27		Moderate	Fragmentation of the nitrile group.

Fragmentation Pathway Diagram



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Figure 2: Proposed fragmentation pathway under Electron Impact (EI) ionization.

Infrared (IR) Spectroscopy

The IR spectrum of **2-chlorobutyronitrile** is characterized by the sharp, distinct nitrile stretch and the fingerprint C-Cl bands.^[1]

Diagnostic Absorption Bands

Wavenumber ()	Vibration Mode	Intensity	Notes
2245 - 2255	Stretch	Medium/Sharp	Primary ID: Characteristic of aliphatic nitriles. Shifted slightly due to -Cl.
2940 - 2980	Stretch (Alkyl)	Strong	Asymmetric/Symmetric stretching of and .
1450 - 1465	Bend (Scissoring)	Medium	Typical methylene/methyl deformation.
730 - 780	Stretch	Medium	Fingerprint: Confirms alkyl chloride.[1]

Technical Insight: The electron-withdrawing effect of the chlorine atom at the

-position may cause a slight blue shift (higher wavenumber) in the nitrile peak compared to unsubstituted butyronitrile (~2240

).[1]

Nuclear Magnetic Resonance (NMR)

NMR provides the stereochemical and connectivity data.[2] The molecule is chiral, but in an achiral solvent, enantiomers are indistinguishable.

NMR Data (300 MHz,)

The spectrum displays a classic ethyl group pattern coupled to a methine proton.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling ()
4.35	Triplet (t)	1H	H-2 (-methine)	Hz
1.95 - 2.05	Multiplet (m)	2H	H-3 (-methylene)	Complex splitting due to chirality
1.12	Triplet (t)	3H	H-4 (-methyl)	Hz

Mechanistic Note: The H-2 proton is significantly deshielded (shifted downfield to ~4.35 ppm) due to the cumulative inductive effects of both the Nitrile (

) and Chlorine (

) groups attached to the same carbon.

NMR Data (75 MHz,)

Shift (, ppm)	Carbon Type	Assignment
117.5	Quaternary (C)	C-1 (Nitrile)
48.2	Methine (CH)	C-2 (-carbon,)
29.5	Methylene ()	C-3 (-carbon)
10.8	Methyl ()	C-4 (-carbon)

Experimental Protocols

To ensure data reproducibility (Trustworthiness), follow these standardized protocols.

Protocol 1: Sample Preparation for NMR[1]

- Solvent Selection: Use Deuterated Chloroform () with 0.03% TMS as an internal standard.[1]
- Concentration: Dissolve ~10-15 mg of **2-chlorobutyronitrile** in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove particulate impurities (e.g., dust or polymer residues).
- Acquisition:
 - ¹H: 16 scans, 2 second relaxation delay.
 - ¹³C: 256-512 scans, proton-decoupled mode.[1]

Protocol 2: IR Analysis (ATR Method)

- Cleaning: Clean the Diamond/ZnSe crystal with isopropanol and ensure the background spectrum is flat.
- Application: Apply 1 drop of neat liquid **2-chlorobutyronitrile** directly onto the crystal.^[1]
- Measurement: Scan from 4000 to 600

with a resolution of 4

.

- Cleaning (Post): Immediately clean the crystal; nitriles can be corrosive to some IR components over time.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Butanenitrile, 2-chloro-. NIST Chemistry WebBook.^[1] Available at: [\[Link\]](#)
- Doc Brown's Chemistry. Mass spectrometry fragmentation patterns of halogenoalkanes. Available at: [\[Link\]](#)

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Sources

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